

# Core Composition and General Chemical Resistance

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## Compound of Interest

Compound Name: APIEZON GREASE L

Cat. No.: B1171838

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Apiezon L is a silicone and halogen-free hydrocarbon grease.<sup>[2][3]</sup> Its chemical nature as a long-chain, branched hydrocarbon dictates its general resistance profile.<sup>[4][5]</sup> It is largely non-polar, which explains its solubility in hydrocarbon solvents and its resistance to polar solvents such as alcohols and ketones.<sup>[4]</sup> The material safety data sheet (MSDS) for Apiezon L grease indicates that it may react with strong oxidizing agents.<sup>[6][7]</sup>

## Compatibility with Elastomers (O-Rings and Seals)

The selection of appropriate elastomers for sealing applications in the presence of Apiezon L grease is crucial to prevent leaks and system contamination. The manufacturer and various suppliers provide clear guidance on compatible and incompatible materials.

Table 1: Apiezon L Grease Compatibility with Common Elastomers

Material	Compatibility Rating	Notes
Viton™ (Fluoroelastomer)	Compatible	Widely recommended for use with Apiezon hydrocarbon greases.[4]
Silicone	Compatible	Suitable for use with Apiezon L grease.[4]
Nitrile (>30% nitrile content)	Compatible	Higher nitrile content is recommended for better compatibility.[4]
Nylon	Compatible	
Polyurethane	Compatible	
Polyethylene	Compatible	
Polypropylene	Compatible	
EPDM (Ethylene Propylene Diene Monomer)	Not Compatible	Due to its hydrocarbon base, Apiezon L will cause swelling and degradation.[4]
EPR (Ethylene Propylene Rubber)	Not Compatible	[4]
Butyl Rubber	Not Compatible	[4]
PVC (Polyvinyl Chloride) Seals	Not Compatible	[4]

## Solvent and Chemical Reagent Compatibility

The solubility of Apiezon L grease in various solvents determines the appropriate cleaning agents and highlights potential incompatibilities in experimental setups.

Table 2: Solubility and Compatibility of Apiezon L Grease with Solvents and Reagents

Chemical/Solvent Class	Specific Examples	Compatibility/Solubility	Notes
Aromatic Hydrocarbons	Toluene, Xylene	Soluble (Recommended for cleaning)	These solvents are effective for dissolving and removing Apiezon L grease residues.[4]
Aliphatic Hydrocarbons	Hexane	Soluble	Apiezon L will dissolve in hexane up to 11% by weight. The solution may become cloudy when heated to 50°C.[3]
Terpenes	d-Limonene	Soluble (Recommended for cleaning)	An environmentally friendly solvent option. Forms a gel at room temperature at 11% w/w and becomes a clear solution at 50°C. [3]
Alcohols	Ethanol, Isopropanol (IPA)	Insoluble (Not for cleaning)	Apiezon L grease is not soluble in these polar solvents.[4]
Ketones	Acetone, Methyl Ethyl Ketone (MEK)	Insoluble (Not for cleaning)	Apiezon L grease is resistant to these ketones.[4]
Water	Deionized Water, Tap Water	Insoluble	Can be washed with warm soapy water to remove residues after initial solvent cleaning. [4]

Strong Oxidizing Agents	May React / Incompatible	The safety data sheet advises against use with strong oxidizing agents. <a href="#">[6]</a> <a href="#">[7]</a>	
Acids (Dilute)	Dilute inorganic acids	Generally Resistant	Hydrocarbon greases are generally resistant to dilute acids. <a href="#">[8]</a>
Bases (Dilute)	Dilute alkalis	Generally Resistant	Hydrocarbon greases are generally resistant to dilute alkalis. <a href="#">[8]</a>

## Experimental Protocols for Chemical Compatibility Testing

While specific experimental protocols from the manufacturer for Apiezon L are not publicly available, a general methodology for testing the chemical resistance of materials like greases can be described based on industry standards such as ASTM D543, "Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents."

A Typical Experimental Workflow for Grease Compatibility Testing:

Caption: A generalized workflow for determining the chemical compatibility of a grease.

Methodology Details:

- **Sample Preparation:** A thin film of Apiezon L grease is applied to a standard, non-reactive substrate (e.g., glass or stainless steel). For elastomer compatibility, the grease is applied to a pre-weighed and measured sample of the elastomer.
- **Chemical Exposure:** The prepared samples are exposed to the chemical reagent under controlled conditions. This can be through full immersion in the liquid or exposure to its vapor.
- **Controlled Conditions:** The exposure is carried out for a specified duration (e.g., 24, 48, or 72 hours) and at a controlled temperature, typically ambient or slightly elevated, but below the

grease's melting point (42-52°C for Apiezon L).

- **Post-Exposure Evaluation:** After exposure, the samples are removed, cleaned of excess reagent, and evaluated for changes in:
  - **Weight:** To determine if the grease has absorbed the chemical or has been dissolved by it.
  - **Dimensions:** For elastomers, to measure any swelling or shrinkage.
  - **Appearance:** Visual inspection for any changes in color, texture, or signs of degradation.
  - **Mechanical Properties:** For elastomers, changes in hardness (durometer) or tensile strength are measured and compared to control samples.
- **Compatibility Classification:** Based on the extent of these changes, the compatibility is classified (e.g., Excellent, Good, Fair, Poor/Not Recommended).

## Logical Workflow for Grease Selection

The following diagram illustrates a decision-making process for selecting a vacuum grease based on chemical compatibility requirements.



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Caption: A decision-making workflow for selecting a vacuum grease based on chemical compatibility.

This guide provides a foundational understanding of the chemical compatibility of Apiezon L grease based on currently available data. For critical applications, especially with chemicals not listed here, it is strongly recommended to perform compatibility testing under conditions that mimic the intended use.

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